

Application Note: HPLC Analysis for Purity Determination of 2,4,5-Trimethoxybenzaldehyde

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Compound of Interest

Compound Name: 2,4,5-Trimethoxybenzaldehyde

Cat. No.: B179766

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Introduction

2,4,5-Trimethoxybenzaldehyde is a key intermediate in the synthesis of various pharmaceutical compounds and other fine chemicals. Its purity is a critical quality attribute that can significantly impact the yield and impurity profile of the final product. High-Performance Liquid Chromatography (HPLC) is a precise and reliable analytical technique for assessing the purity of such compounds. This application note details a robust reversed-phase HPLC (RP-HPLC) method for the quantitative determination of the purity of **2,4,5-Trimethoxybenzaldehyde** and for the separation of its potential process-related impurities.

Principle

The method employs a reversed-phase C18 column to separate **2,4,5-Trimethoxybenzaldehyde** from its potential impurities based on their hydrophobicity. A mobile phase consisting of a mixture of acetonitrile and water allows for the effective elution and separation of the analyte and its related substances. Detection is performed using a UV detector at a wavelength where the analyte exhibits significant absorbance, ensuring high sensitivity. The purity is determined by calculating the percentage of the main peak area relative to the total area of all peaks in the chromatogram.

Experimental Protocols

Materials and Reagents

- **2,4,5-Trimethoxybenzaldehyde** Reference Standard: Purity $\geq 99.5\%$

- Acetonitrile: HPLC grade
- Water: HPLC grade or ultrapure water
- Methanol: HPLC grade (for sample preparation)
- Phosphoric Acid (optional): ACS grade (for mobile phase modification if needed)

Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a pump, autosampler, column oven, and a UV-Vis detector is required.

Parameter	Condition
HPLC Column	C18, 4.6 mm x 150 mm, 5 µm particle size
Mobile Phase A	Water
Mobile Phase B	Acetonitrile
Gradient Elution	0-10 min: 40-70% B; 10-12 min: 70-40% B; 12-15 min: 40% B (re-equilibration)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	254 nm
Run Time	15 minutes

Preparation of Solutions

- Standard Solution (100 µg/mL):
 - Accurately weigh approximately 10 mg of **2,4,5-Trimethoxybenzaldehyde** reference standard into a 100 mL volumetric flask.
 - Dissolve and dilute to volume with methanol.

- Sonicate for 5 minutes to ensure complete dissolution.
- Sample Solution (1 mg/mL):
 - Accurately weigh approximately 25 mg of the **2,4,5-Trimethoxybenzaldehyde** sample into a 25 mL volumetric flask.
 - Dissolve and dilute to volume with methanol.
 - Sonicate for 5 minutes and filter through a 0.45 µm syringe filter before injection.

System Suitability

To ensure the validity of the analytical results, perform a system suitability test before sample analysis. Inject the standard solution five times and evaluate the following parameters.

Parameter	Acceptance Criteria
Tailing Factor	≤ 2.0
Theoretical Plates	≥ 2000
Relative Standard Deviation (RSD) of Peak Area	≤ 2.0%

Data Analysis and Purity Calculation

The purity of the **2,4,5-Trimethoxybenzaldehyde** sample is calculated based on the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

$$\text{Purity (\%)} = (\text{Area of Main Peak} / \text{Total Area of All Peaks}) \times 100$$

Data Presentation

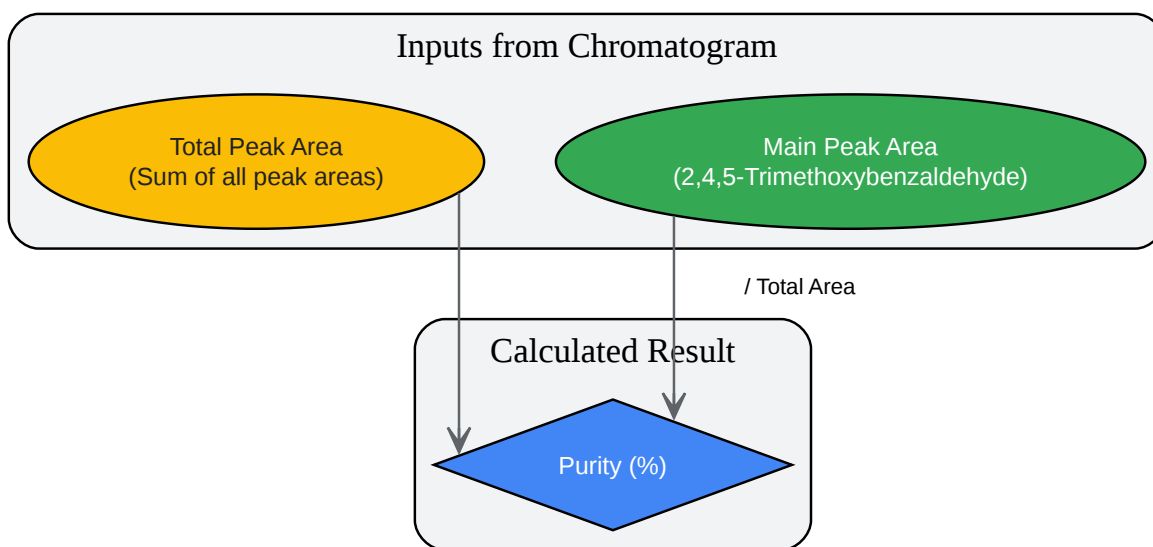
Table 1: System Suitability Results

Injection	Retention Time (min)	Peak Area	Tailing Factor	Theoretical Plates
1	8.52	1254367	1.15	5680
2	8.53	1256789	1.14	5710
3	8.52	1251098	1.16	5650
4	8.54	1258901	1.15	5730
5	8.53	1255432	1.14	5690
Mean	8.53	1255317	1.15	5692
RSD	0.25%			

Table 2: Purity Analysis of a Sample Batch

Peak No.	Retention Time (min)	Peak Area	Area (%)	Identification
1	4.21	15678	0.12	Impurity A
2	6.89	21098	0.16	Impurity B
3	8.53	12987654	99.58	2,4,5-Trimethoxybenzaldehyde
4	10.15	18976	0.14	Impurity C
Total	13043406	100.00		

Visualizations



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